

A Technical Guide to the Solubility of Propanenitrile

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Compound of Interest

Compound Name: Propanenitrile-25

Cat. No.: B1584105

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An In-depth Analysis for Researchers and Drug Development Professionals

Disclaimer: The compound "**Propanenitrile-25**" is not a standard chemical designation. This guide pertains to the well-documented compound Propanenitrile (CAS: 107-12-0), also known as ethyl cyanide.

Propanenitrile ($\text{CH}_3\text{CH}_2\text{CN}$) is a colorless, aliphatic nitrile with a sweet, ethereal odor.^{[1][2]} It serves as a versatile polar aprotic solvent and a valuable chemical intermediate in the synthesis of pharmaceuticals and other organic compounds.^{[2][3]} A thorough understanding of its solubility in various solvent systems is critical for its application in reaction chemistry, formulation development, and purification processes.

Quantitative Solubility Data

The solubility of propanenitrile is dictated by its polar nitrile group and short alkyl chain, allowing for miscibility with a range of common solvents. Quantitative data is most extensively documented for its solubility in water, while it is generally considered miscible with many organic solvents.^{[1][3][4]}

Solvent	Temperature (°C)	Solubility / Miscibility
Water	20	11.9 g / 100 g solution[2]
Water	23	5 - 10 g / 100 mL[4]
Water	25	103 g / L (1.03 x 10 ⁵ mg/L)[1]
Water	40	11.9 g / 100 g H ₂ O[4]
Ethanol	Ambient	Miscible[1][4]
Diethyl Ether	Ambient	Miscible[1][4]
Dimethylformamide	Ambient	Miscible[4]
Ketones	Ambient	Soluble[3]

Experimental Protocol: Solubility Determination via the Shake-Flask Method

The most common and robust method for determining the solubility of a chemical substance is the Shake-Flask Method. This protocol is consistent with guidelines from the Organisation for Economic Co-operation and Development (OECD).[5][6]

1. Principle: An excess amount of the solute (propanenitrile) is agitated in a specific solvent for a prolonged period to achieve thermodynamic equilibrium. After equilibration, the undissolved solute is separated, and the concentration of propanenitrile in the clear supernatant or filtrate is quantified using a suitable analytical technique.

2. Materials and Apparatus:

- High-purity Propanenitrile (>99%)
- High-purity solvent of interest
- Mechanical shaker or orbital agitator within a temperature-controlled environment (e.g., water bath)
- Stoppered flasks or vials

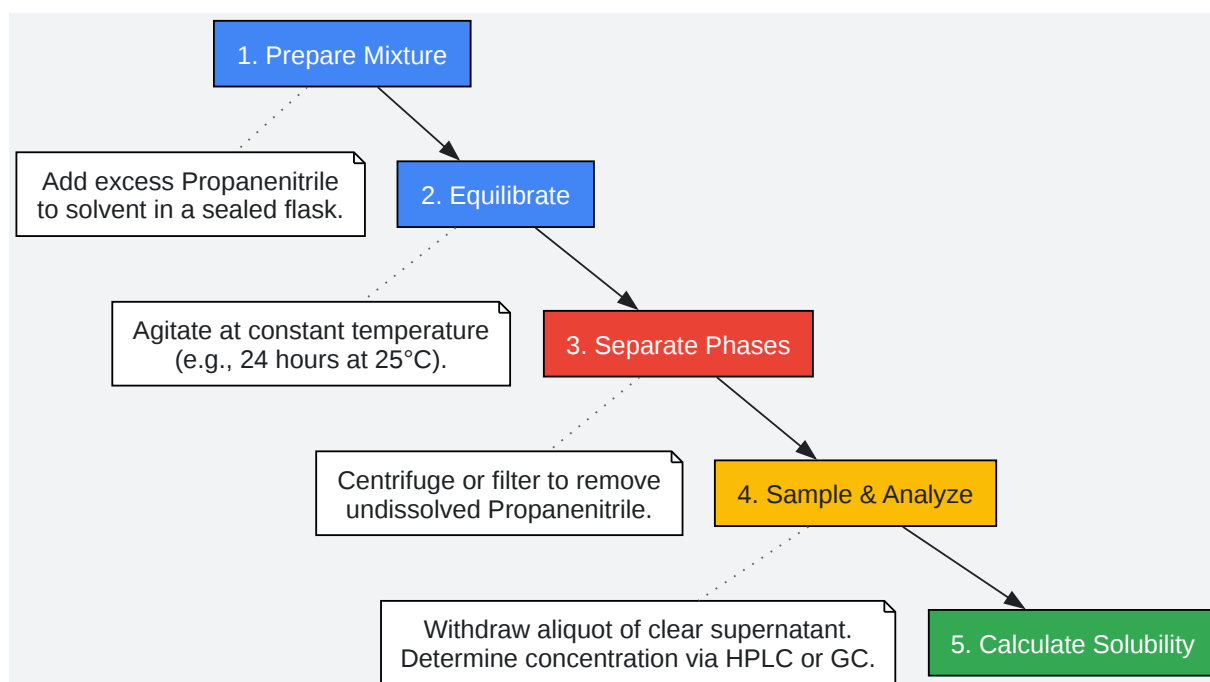
- Centrifuge capable of at least 4000 rpm
- Syringe filters (e.g., 0.2 μm CA membrane)[7]
- Analytical balance
- Volumetric flasks and pipettes
- Analytical instrument for concentration measurement (e.g., HPLC, Gas Chromatography, Spectrophotometer)

3. Step-by-Step Procedure:

- Preparation: Add an excess amount of propanenitrile to a flask containing a known volume of the solvent. The excess solute should be clearly visible.
- Equilibration: Tightly stopper the flasks and place them in a mechanical shaker set to a constant temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 1\text{ }^{\circ}\text{C}$). Agitate the samples for at least 24 hours to ensure equilibrium is reached.[5][7] A preliminary study with measurements at 24h, 48h, etc., can be done to confirm the time to equilibrium.
- Phase Separation: After agitation, allow the flasks to stand to let the undissolved propanenitrile settle. To ensure complete separation of the excess solute, the suspension is then centrifuged at a high speed (e.g., 4000 rpm for 10 minutes) or filtered through a fine-pore membrane filter (0.2 μm). [7] This step must be performed at the equilibration temperature.
- Sampling: Carefully withdraw a precise aliquot from the clear, saturated supernatant or filtrate.
- Analysis: Dilute the aliquot with a suitable solvent to bring the concentration within the calibrated range of the analytical instrument. Determine the concentration of propanenitrile using a pre-validated analytical method such as High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), or spectrophotometry.[7][8]
- Calculation: Use the measured concentration and the dilution factor to calculate the solubility of propanenitrile in the solvent, typically expressed in g/L, mol/L, or g/100 mL.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the Shake-Flask method for determining solubility.



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Caption: Workflow for the Shake-Flask Solubility Determination Method.

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